

In-Depth Technical Guide: 4-Amino-5-bromopyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 4-Amino-5-bromopyridine-2-carboxylic acid

Cat. No.: B577883

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Amino-5-bromopyridine-2-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document details its chemical identity, physicochemical properties, and outlines a theoretical synthetic pathway.

Chemical Identity and Nomenclature

The compound with the molecular formula $C_6H_5BrN_2O_2$ is formally identified by the International Union of Pure and Applied Chemistry (IUPAC) as **4-Amino-5-bromopyridine-2-carboxylic acid**. A common synonym for this compound is 4-Amino-5-bromopicolinic acid. Its unique Chemical Abstracts Service (CAS) Registry Number is 1363381-01-4.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Amino-5-bromopyridine-2-carboxylic acid** is presented in the table below. These properties are crucial for understanding the compound's behavior in various experimental and physiological settings.

Property	Value	Source
Molecular Formula	C ₆ H ₅ BrN ₂ O ₂	CymitQuimica
Molecular Weight	217.02 g/mol	CymitQuimica
CAS Number	1363381-01-4	BLD Pharm[1]
Purity	Typically ≥95%	4-amino-5-bromopyridine-2-carboxylic acid, 95% Purity, C6H5BrN2O2, 100 mg

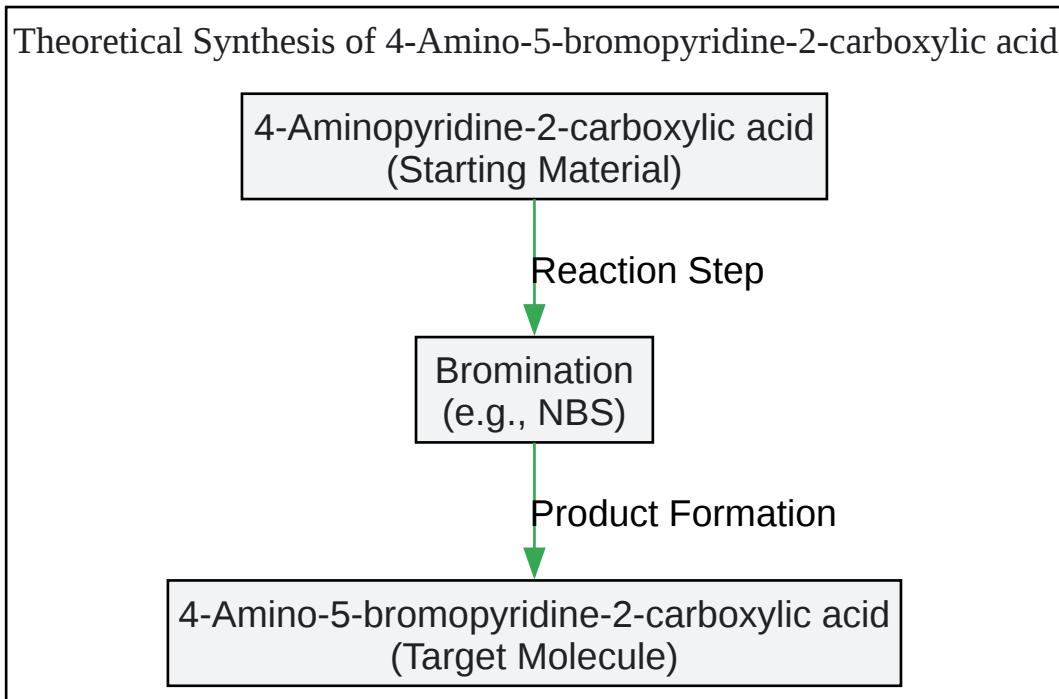
Synthesis Pathway

While a specific, detailed experimental protocol for the synthesis of **4-Amino-5-bromopyridine-2-carboxylic acid** is not readily available in the reviewed literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles and synthetic strategies for analogous pyridine derivatives. A potential retrosynthetic analysis suggests that the target molecule could be prepared from a suitable pyridine precursor through a series of functional group interconversions.

A logical synthetic approach could involve the following key steps:

- Starting Material Selection: A potential starting material is 4-aminopyridine-2-carboxylic acid.
- Bromination: The selective bromination at the 5-position of the pyridine ring would be the critical step. This could potentially be achieved using a suitable brominating agent, such as N-bromosuccinimide (NBS), in an appropriate solvent. The reaction conditions, including temperature and catalyst, would need to be carefully optimized to ensure regioselectivity and high yield.

The following diagram illustrates this theoretical synthetic workflow.



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A theoretical workflow for the synthesis of **4-Amino-5-bromopyridine-2-carboxylic acid**.

It is important to note that this represents a proposed synthetic route. The actual experimental conditions would require significant optimization and characterization to confirm the identity and purity of the final product.

Experimental Protocols

As of the latest literature review, detailed and validated experimental protocols for the synthesis and analysis of **4-Amino-5-bromopyridine-2-carboxylic acid** have not been published.

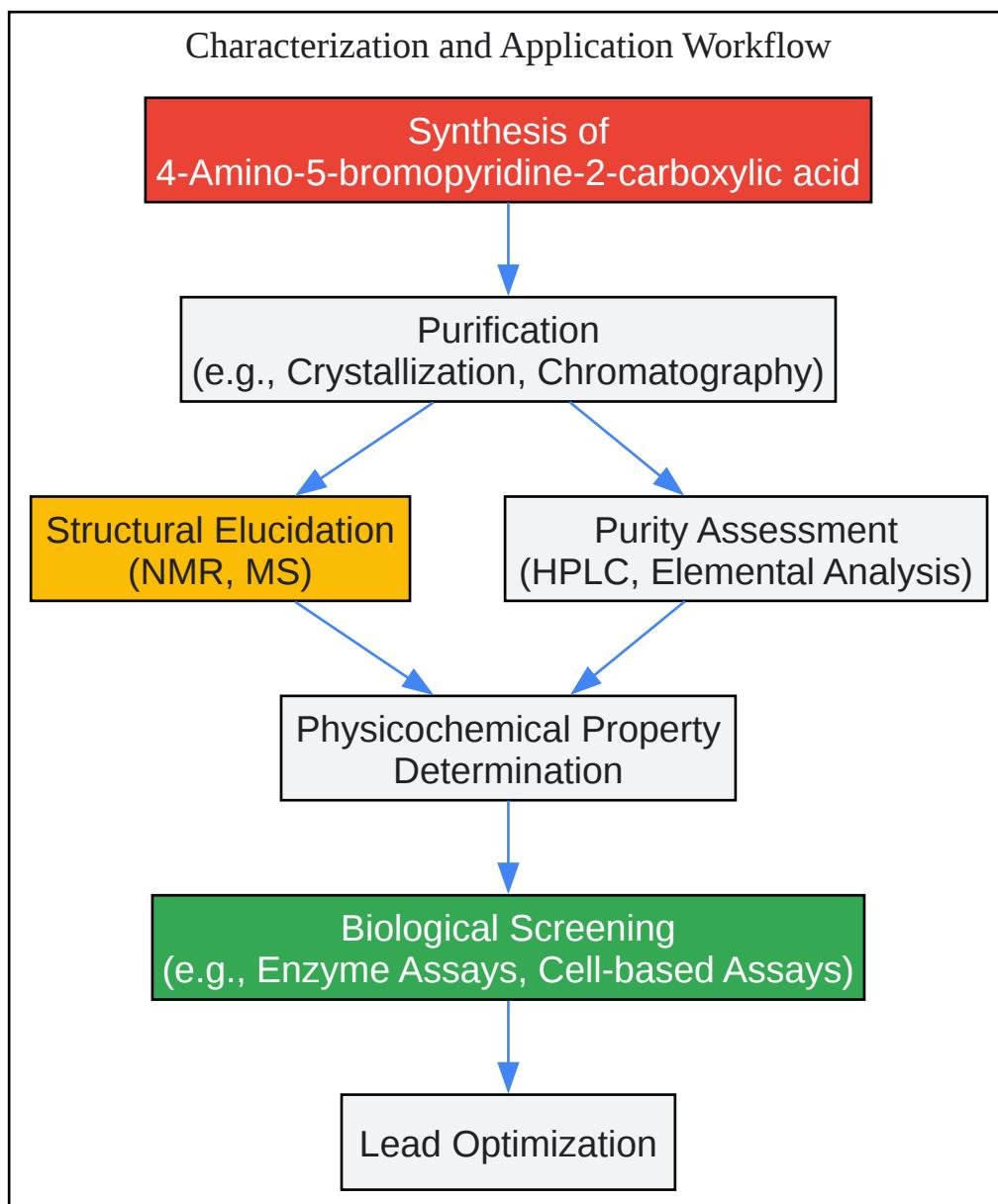
Researchers interested in working with this compound would need to develop and validate their own methods. General approaches for the synthesis of related aminobromopyridine carboxylic acids often involve multi-step sequences that may include protection-deprotection strategies, directed ortho-metallation, and halogenation reactions.

For analytical characterization, High-Performance Liquid Chromatography (HPLC) would be a suitable technique for purity assessment. A reversed-phase C18 column with a mobile phase consisting of an acetonitrile and water gradient with a suitable buffer would likely provide good

separation. Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C) would be essential for structural elucidation and confirmation.

Signaling Pathways and Logical Relationships

To illustrate the logical relationship in the characterization of a novel chemical entity like **4-Amino-5-bromopyridine-2-carboxylic acid**, the following diagram outlines a typical workflow from synthesis to characterization and further application studies.



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A logical workflow for the characterization and application of a novel chemical compound.

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References

- 1. irl.umsl.edu [irl.umsl.edu]
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